

# 2-Hydroxy-2-phenylacetamide Hydrate: Technical Safety & Application Guide

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## Compound of Interest

Compound Name: 2-Hydroxy-2-phenylacetamide  
hydrate

Cat. No.: B12330320

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## Part 1: Executive Summary & Chemical Identity

2-Hydroxy-2-phenylacetamide, commonly known as Mandelamide, is a chiral alpha-hydroxy amide used primarily as a versatile intermediate in the synthesis of pharmaceutical compounds and as a resolving agent in chiral crystallography.

While often sourced as a hydrate (typically retaining water molecules in the crystal lattice), the core chemical behavior is dictated by the mandelic acid backbone. This guide addresses the handling, safety, and experimental application of the hydrate form, distinguishing it from structurally similar but pharmacologically distinct analogs like 2-Phenylacetamide (active in p38 MAPK signaling) or N-(2-hydroxyphenyl)acetamide (Acetaminophen analog).

## Chemical Identification Matrix

Parameter	Specification
IUPAC Name	2-Hydroxy-2-phenylacetamide
Common Synonyms	Mandelamide; -Hydroxyphenylacetamide; Mandelic acid amide
CAS Number	4410-31-5 (Anhydrous) / Hydrate forms vary by supplier
Molecular Formula	
Molecular Weight	151.16 g/mol (Anhydrous basis)
Structure	Chiral center at -carbon; Amide functional group

## Part 2: Safety Profile & Hazard Analysis (GHS Standards)

### Core Hazard Classification

As a Senior Application Scientist, it is critical to understand that while Mandelamide is not a high-potency toxin, its functional groups (amide, hydroxyl) render it a bioactive irritant. The following classifications are based on the Globally Harmonized System (GHS).

Signal Word:WARNING

Hazard Category	H-Code	Hazard Statement	Mechanistic Insight
Acute Toxicity (Oral)	H302	Harmful if swallowed. [1]	Bioavailability is moderate; metabolic hydrolysis yields mandelic acid and ammonia. High doses overwhelm hepatic clearance.
Skin Irritation	H315	Causes skin irritation. [2][3][4]	The amide moiety can interact with keratin proteins; slightly acidic nature of the -hydroxy group contributes to local irritation.
Eye Irritation	H319	Causes serious eye irritation.[5][2][3][4][6]	Crystalline particulates cause mechanical abrasion combined with chemical irritation of the conjunctiva.
STOT - SE	H335	May cause respiratory irritation.[2][4]	Inhalation of fine dust triggers mucosal inflammation in the upper respiratory tract.

## Precautionary Handling Protocols

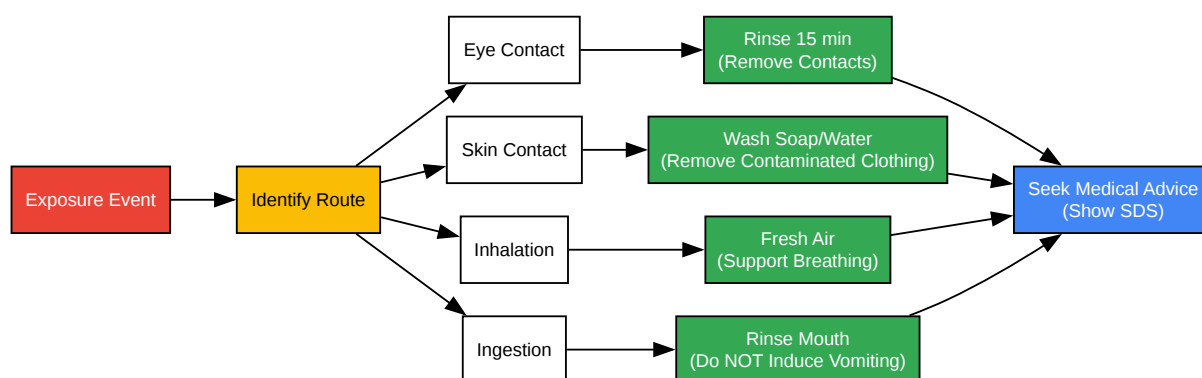
- **Respiratory Protection:** Use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask when weighing solids. Engineering controls (fume hood) are mandatory for large-scale synthesis.
- **Skin/Eye Defense:** Nitrile gloves (0.11 mm thickness) provide adequate permeation resistance. Safety goggles with side shields are non-negotiable due to the compound's

crystalline fracture habit, which creates sharp micro-particulates.

## Part 3: Emergency Response & First Aid Logic

This section details the causality of the intervention, ensuring the responder understands the "why" behind the "what."

### Decision Logic for Exposure Events



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Figure 1: Emergency response decision tree prioritizing rapid decontamination.

## Specific Interventions

- Ocular Exposure: The H319 classification implies severe irritation.[4] Immediate irrigation dilutes the chemical concentration below the threshold of corneal damage. Do not use neutralizing agents; saline or water is safest to prevent exothermic reactions.
- Ingestion: Do NOT induce vomiting. The hydrolysis of the amide in the stomach (acidic pH) is slow, but aspiration of the vomit poses a higher risk (chemical pneumonitis) than the oral toxicity itself.

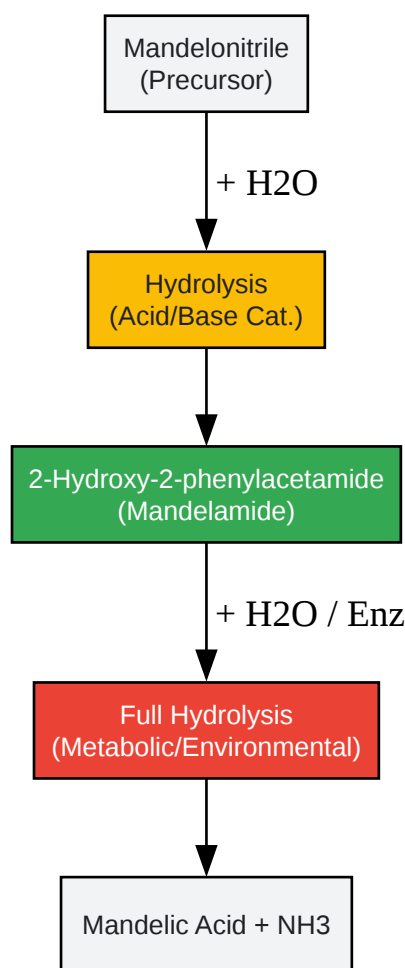
## Part 4: Technical Specifications & Experimental Application

## Physical Properties Table

Property	Value	Experimental Relevance
Appearance	White to off-white powder	Discoloration indicates oxidation or hydrolysis.
Melting Point	133–134 °C	Sharp melting point indicates high purity; broadening suggests hydration or impurities.
Solubility	Soluble in Ethanol, DMSO, Hot Water	Poor solubility in cold water makes recrystallization from water/ethanol mixtures viable.
pKa	~13.0 (Amide), ~3.4 (Acid derivative)	The amide proton is weakly acidic; the compound is stable in neutral buffers.

## Synthesis & Degradation Pathway

Mandelamide is typically synthesized via the partial hydrolysis of mandelonitrile or the amidation of mandelic acid esters. Understanding its degradation is vital for storage stability.



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Figure 2: Synthesis and degradation pathway showing the relationship between the nitrile precursor and the acid metabolite.

## Experimental Protocol: Recrystallization (Purification)

Objective: Purify technical grade Mandelamide hydrate for analytical use.

- Dissolution: Dissolve 5.0 g of crude Mandelamide in a minimum volume (~15 mL) of boiling ethanol (95%).
- Filtration: Perform hot filtration to remove insoluble mechanical impurities.
- Crystallization: Allow the filtrate to cool slowly to room temperature, then refrigerate at 4°C for 12 hours. Rapid cooling will trap solvent (mother liquor) in the lattice.

- Isolation: Filter crystals via vacuum filtration (Buchner funnel). Wash with cold diethyl ether to remove residual ethanol.
- Drying: Dry in a vacuum desiccator over  
  
to remove surface moisture while retaining the hydrate structure if desired (controlled humidity required for specific hydrates).

Scientific Rationale: The high solubility in hot ethanol vs. low solubility in cold ethanol maximizes yield. The ether wash removes non-polar impurities without dissolving the product.

## Part 5: Storage & Stability

- Hygroscopicity: As a hydrate, the compound seeks equilibrium with ambient humidity. Store in a tightly closed container.
- Light Sensitivity: While generally stable, long-term exposure to UV can induce photo-oxidation of the benzylic position. Store in amber glass.
- Incompatibilities: Strong oxidizing agents (risk of benzylic oxidation to benzoylformamide) and strong acids/bases (hydrolysis to mandelic acid).

## Part 6: References

- PubChem. (n.d.). Mandelamide | C8H9NO2.[1][7] National Library of Medicine. Retrieved February 25, 2026, from [\[Link\]](#)
- Leysens, T., et al. (2012). Chiral resolution via cocrystallization. *Crystal Growth & Design*. (Contextual reference for application in chiral resolution).
- Sigma-Aldrich. (2025). Safety Data Sheet: 2-Hydroxy-2-phenylacetamide. Merck KGaA. (General reference for GHS classification H302/H315/H319).[1][4]

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- To cite this document: BenchChem. [2-Hydroxy-2-phenylacetamide Hydrate: Technical Safety & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12330320/docs#2-hydroxy-2-phenylacetamide-hydrate-technical-safety-application-guide\]](https://www.benchchem.com/product/b12330320/docs#2-hydroxy-2-phenylacetamide-hydrate-technical-safety-application-guide)

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